

Application Notes and Protocols for K777 Stock Solution Preparation

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Compound of Interest

Compound Name: K777

Cat. No.: B1673202

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These application notes provide detailed protocols for the preparation, storage, and use of **K777** stock solutions for in vitro and in vivo experiments. **K777** is a potent, irreversible dual inhibitor of cysteine proteases and the C-C chemokine receptor 4 (CCR4), making it a valuable tool for research in immunology, infectious diseases, and oncology.

Physicochemical and Inhibitory Properties of K777

A comprehensive summary of the quantitative data for **K777** is presented below, offering a clear reference for experimental planning.

Property	Value	Citations
Molecular Weight	574.73 g/mol	[1][2]
Molecular Formula	C ₃₂ H ₃₈ N ₄ O ₄ S	[1]
CAS Number	233277-99-1	[1][3]
Appearance	Solid	[3]
Solubility	Soluble in DMSO (≥90 mg/mL or 156.6 mM)	[2][3]
Insoluble in water	[3][4]	
Storage (Powder)	Stable for at least 3 years at -20°C	[2]
Storage (in DMSO)	Stable for at least 1 year at -80°C	[2]
Mechanism of Action	Irreversible Cysteine Protease Inhibitor	[5]
Selective CCR4 Antagonist	[5]	
Primary Targets	Cathepsins B, L, S, C, V, K, Cruzain, CCR4	[3][5]
IC ₅₀ (CYP3A4)	60 nM	[2]
IC ₅₀ (SARS-CoV pseudovirus entry)	0.68 nM	[2]
IC ₅₀ (EBOV pseudovirus entry)	0.87 nM	[2]
IC ₅₀ (CCL17 binding to Hut78 cells)	57 nM	[2]
IC ₅₀ (CCL17-induced chemotaxis in Hut78 cells)	8.9 nM	[2]

Experimental Protocols

Preparation of a High-Concentration K777 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **K777** stock solution in DMSO. This high-concentration stock is suitable for long-term storage and subsequent dilution to working concentrations for various experiments.

Materials:

- **K777** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicator (optional, but recommended)[\[2\]](#)
- Calibrated analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Pre-weighing Preparation:** Before handling **K777** powder, ensure a clean and dry workspace. Use a calibrated analytical balance in a draft-free enclosure.
- **Weighing K777:** Carefully weigh out the desired amount of **K777** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.575 mg of **K777** (Molecular Weight: 574.73 g/mol).
- **Dissolution in DMSO:**
 - Add the weighed **K777** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of sterile DMSO. For 0.575 mg of **K777**, add 100 μ L of DMSO to achieve a 10 mM concentration.

- For larger volumes, scale accordingly. For instance, for 5.75 mg of **K777**, add 1 mL of DMSO.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. [\[2\]](#) Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile cryovials.[\[2\]](#)
 - Store the aliquots at -80°C for long-term storage (up to one year).[\[2\]](#) For short-term storage (up to one month), -20°C is acceptable.[\[2\]](#)

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution to a working concentration for treating cells in culture. It is crucial to maintain a low final concentration of DMSO in the cell culture medium to avoid solvent-induced cytotoxicity.

Materials:

- 10 mM **K777** stock solution in DMSO
- Sterile cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

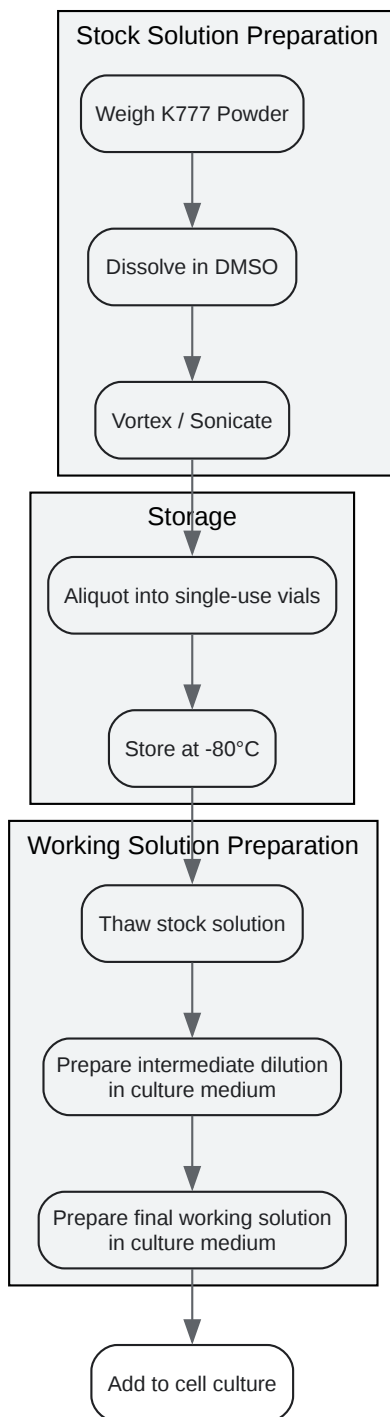
Procedure:

- **Determine the Final Working Concentration:** The optimal working concentration of **K777** will vary depending on the cell type and the specific assay. A typical starting point for cell-based assays is in the nanomolar to low micromolar range. Based on the provided IC₅₀ values, a concentration range of 1 nM to 10 µM is a reasonable starting point for dose-response experiments.
- **Serial Dilution:** It is recommended to perform serial dilutions to reach the final working concentration.
 - **Intermediate Dilution (e.g., 100 µM):** Thaw a vial of the 10 mM **K777** stock solution. Dilute it 1:100 in sterile cell culture medium to obtain a 100 µM intermediate stock. For example, add 1 µL of the 10 mM stock to 99 µL of culture medium. Mix well by gentle pipetting.
 - **Final Working Solution (e.g., 100 nM):** Further dilute the intermediate stock to the desired final concentration. For a final concentration of 100 nM, dilute the 100 µM intermediate stock 1:1000 in culture medium. For example, add 1 µL of the 100 µM intermediate stock to 999 µL of culture medium.
- **Final DMSO Concentration:** Ensure that the final concentration of DMSO in the cell culture well is below 0.5%, and ideally below 0.1%, to minimize toxicity to the cells. For example, if you add 10 µL of a working solution to 990 µL of medium in a well, the DMSO concentration from the initial stock will be significantly diluted. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- **Application to Cells:** Add the prepared working solution to your cell cultures as per your experimental design.

Mandatory Visualizations

The following diagrams illustrate the experimental workflow for preparing the **K777** stock solution and its known signaling pathways.

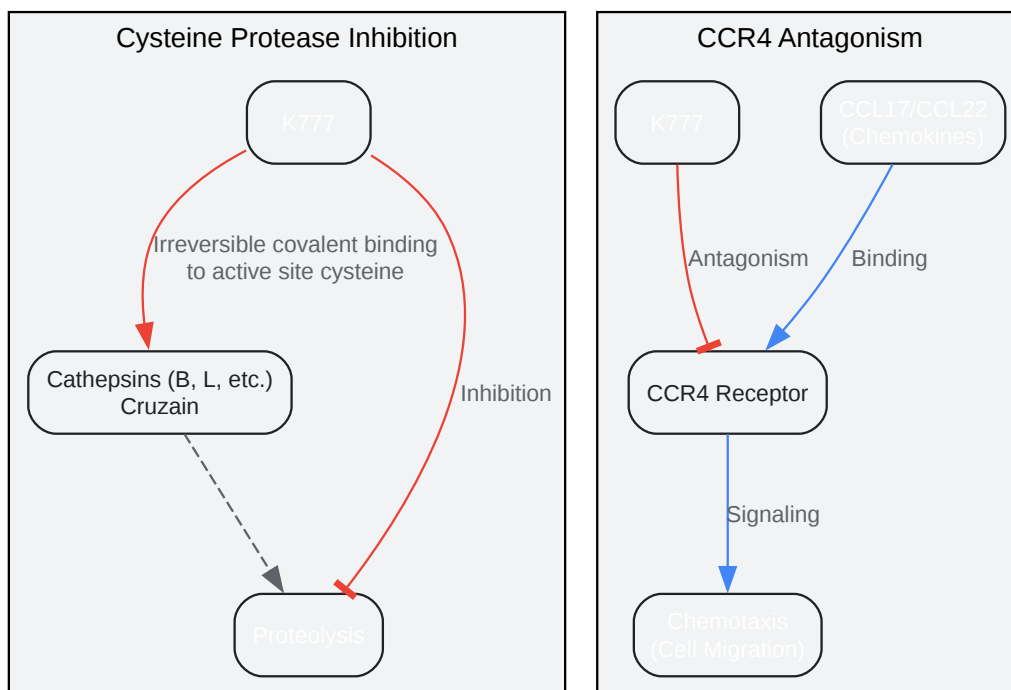
Experimental Workflow for K777 Stock Solution Preparation



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Caption: Workflow for **K777** stock and working solution preparation.

K777 Mechanism of Action: Dual Inhibition Pathways



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